

A Technical Guide to Barium-131 Dosimetry and Internal Radiation Dose Calculations

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Compound of Interest

Compound Name: Barium-131

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Introduction

Barium-131 (^{131}Ba) is a radionuclide of growing interest in nuclear medicine, primarily as a diagnostic imaging surrogate for therapeutic radium isotopes, such as Radium-223.[1] Its favorable physical characteristics, including a suitable half-life and gamma emissions appropriate for Single Photon Emission Computed Tomography (SPECT), position it as a valuable tool for theranostic applications.[1][2] An accurate understanding of its dosimetry is critical for the safe and effective development of ^{131}Ba -based radiopharmaceuticals. This technical guide provides a comprehensive overview of the core principles of **Barium-131** dosimetry, including its decay characteristics, biokinetics, and the methodologies for internal radiation dose calculation.

Physical and Decay Characteristics

Barium-131 decays by electron capture to Caesium-131 (^{131}Cs) with a half-life of approximately 11.5 days.[2][3][4] The daughter nuclide, ^{131}Cs , is also radioactive and decays by electron capture to the stable Xenon-131 with a half-life of 9.7 days.[1] The dosimetry of ^{131}Ba must therefore account for the contributions of both the parent and the daughter radionuclides in secular equilibrium.

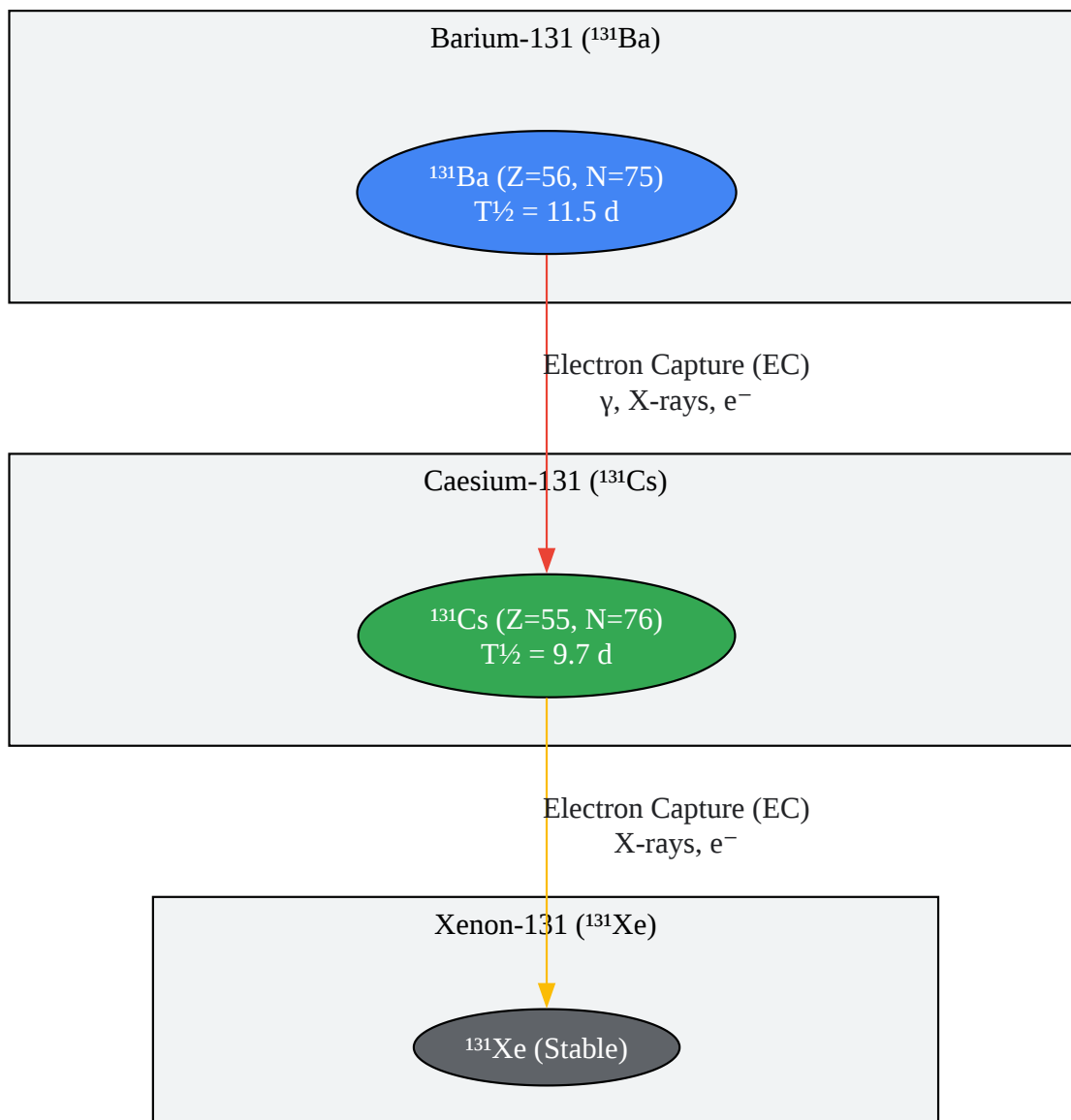
The decay of ^{131}Ba is accompanied by the emission of a complex spectrum of gamma rays, characteristic X-rays, and conversion and Auger electrons.[2][5] The principal emissions

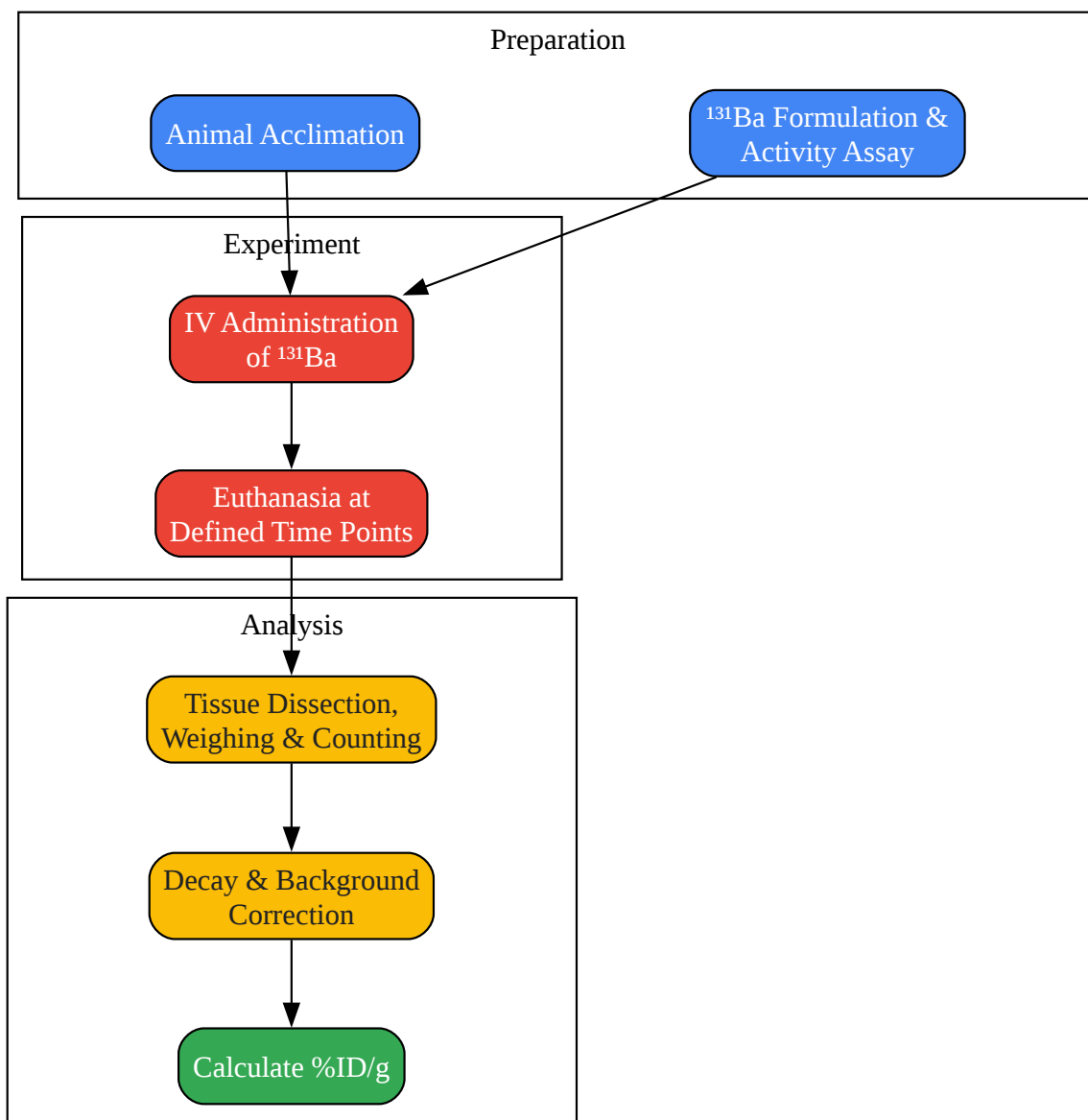
suitable for SPECT imaging are the gamma rays at 123.8 keV and 216.1 keV.[\[1\]](#) A summary of the fundamental physical data for ^{131}Ba is presented in Table 1.

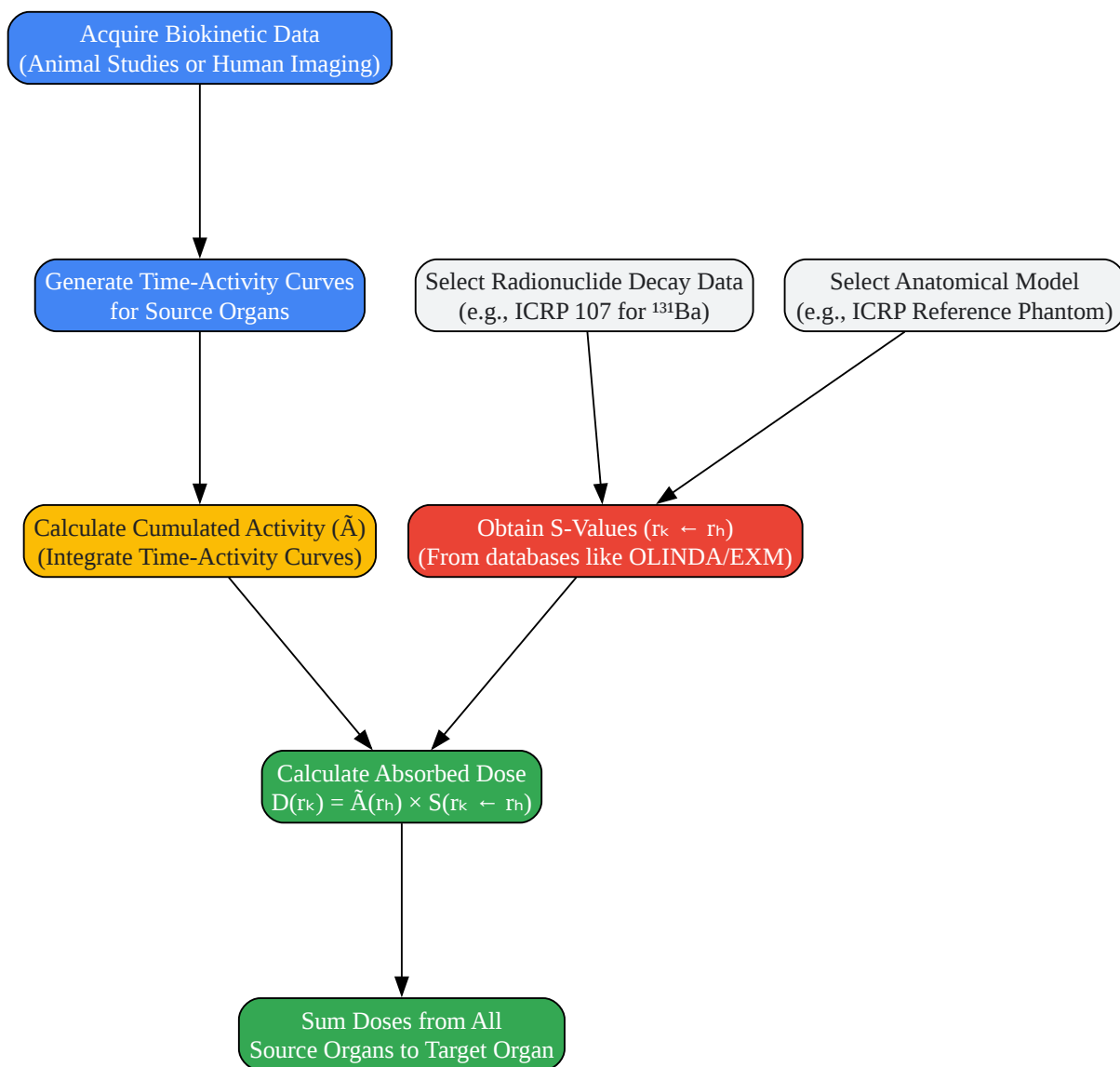
Table 1: Physical Decay Characteristics of **Barium-131**

Parameter	Value	Reference
Half-life ($T_{1/2}$)	11.5 days	[2]
Decay Mode	Electron Capture (100%)	[2]
Daughter Nuclide	Caesium-131 (^{131}Cs)	[2]
Mean Electron Energy per Decay	0.04551 MeV	[2]
Mean Photon Energy per Decay	0.47634 MeV	[2]

The complete decay scheme involves multiple energy level transitions, resulting in a spectrum of emitted radiations. A simplified representation of this decay process is provided below.







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